

# BMS-754807 solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: BMS-754807

Cat. No.: B1684702

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## BMS-754807 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, handling, and experimental use of **BMS-754807**, a potent and reversible inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R) and the Insulin Receptor (IR).

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **BMS-754807**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **BMS-754807**. It is highly soluble in DMSO.<sup>[1][2]</sup> To ensure maximum solubility, it is critical to use freshly opened, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.<sup>[1][2]</sup>

Q2: What is the solubility of **BMS-754807** in common laboratory solvents?

A2: **BMS-754807** exhibits high solubility in DMSO and ethanol. It is considered insoluble in water.<sup>[1]</sup> Please refer to the solubility data table below for specific concentrations.

Q3: How should I store the solid compound and its stock solutions?

A3: The solid powder of **BMS-754807** should be stored at -20°C for long-term stability (up to 3 years). Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and

can be stored at -80°C for up to one year or at -20°C for up to six months.

Q4: Can I dissolve **BMS-754807** directly in aqueous buffers or cell culture media?

A4: No, **BMS-754807** is insoluble in water. It is necessary to first prepare a concentrated stock solution in a suitable organic solvent, such as DMSO, and then dilute this stock into your aqueous buffer or cell culture medium to the desired final concentration.

Q5: What is the mechanism of action of **BMS-754807**?

A5: **BMS-754807** is a potent and reversible dual inhibitor of the IGF-1R and IR tyrosine kinases. By binding to these receptors, it blocks the downstream signaling pathways, primarily the PI3K/AKT/mTOR and MAPK/ERK pathways, which are crucial for tumor cell proliferation, survival, and angiogenesis.

## Troubleshooting Guide

Issue 1: My **BMS-754807** powder is not dissolving completely in DMSO.

- Possible Cause 1: DMSO quality. The DMSO may have absorbed moisture from the air.
  - Solution: Use a new, sealed bottle of anhydrous or molecular sieve-dried DMSO.
- Possible Cause 2: Concentration too high. You may be exceeding the solubility limit.
  - Solution: Refer to the solubility table. Try gently warming the solution (e.g., in a 37°C water bath) and vortexing to aid dissolution. If it still doesn't dissolve, you may need to prepare a slightly less concentrated stock solution.

Issue 2: A precipitate formed when I diluted my DMSO stock solution into my aqueous medium.

- Possible Cause: Poor aqueous solubility. **BMS-754807** is insoluble in water, and adding a concentrated DMSO stock directly to an aqueous solution can cause it to precipitate out.
  - Solution 1: Increase mixing. Add the DMSO stock dropwise to the aqueous medium while vortexing or stirring vigorously to ensure rapid dispersion.

- Solution 2: Reduce final DMSO concentration. The final concentration of DMSO in your cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced toxicity and solubility issues. Ensure your stock concentration is high enough to achieve the desired final concentration of **BMS-754807** without exceeding this DMSO limit.
- Solution 3: Use a surfactant or co-solvent (for in vivo studies). For animal studies, formulations may include co-solvents like PEG300 or surfactants like Tween 80 to maintain the compound in solution or suspension.

## Data Presentation

Table 1: Solubility of **BMS-754807** in Various Solvents

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	≥ 100	≥ 216.69	Use of fresh, anhydrous DMSO is critical.
DMSO	92	199.35	
Ethanol	92	199.35	
Water	Insoluble	N/A	

Molecular Weight of **BMS-754807**: 461.49 g/mol

## Experimental Protocols

Protocol 1: Preparation of a 10 mM **BMS-754807** Stock Solution in DMSO

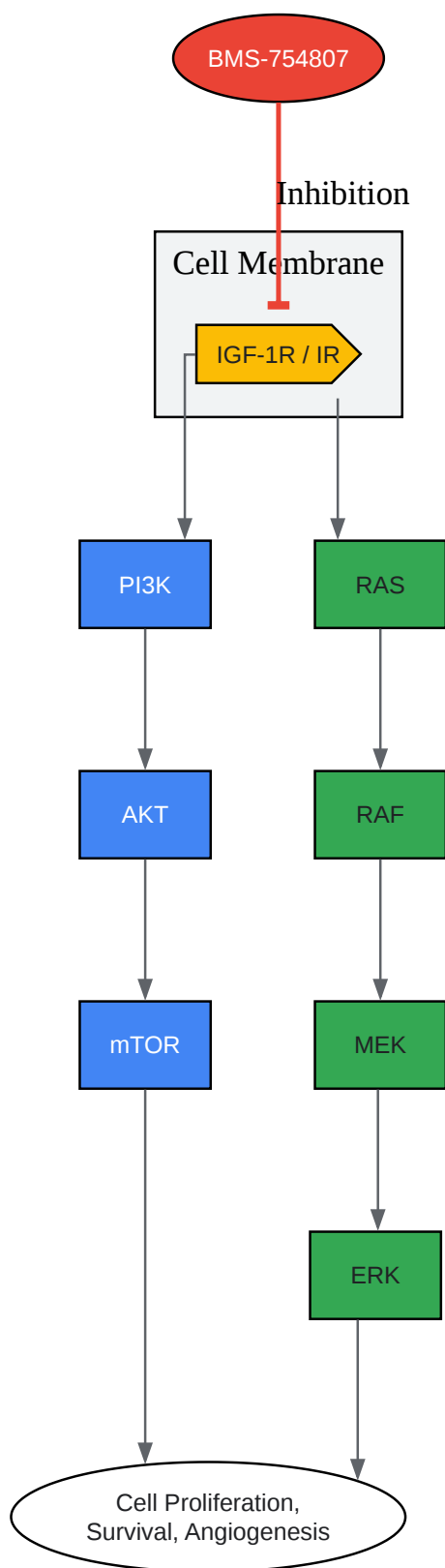
- Weighing the Compound: Accurately weigh out the desired amount of **BMS-754807** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock, weigh out 4.61 mg.
- Adding Solvent: Using a calibrated pipette, add the calculated volume of fresh, anhydrous DMSO to the tube. For 1 mL of a 10 mM solution from 4.61 mg, add 1 mL of DMSO.

- **Dissolution:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath can assist dissolution.
- **Storage:** Aliquot the stock solution into smaller volumes in sterile cryovials to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year).

#### Protocol 2: Diluting **BMS-754807** for In Vitro Cell-Based Assays

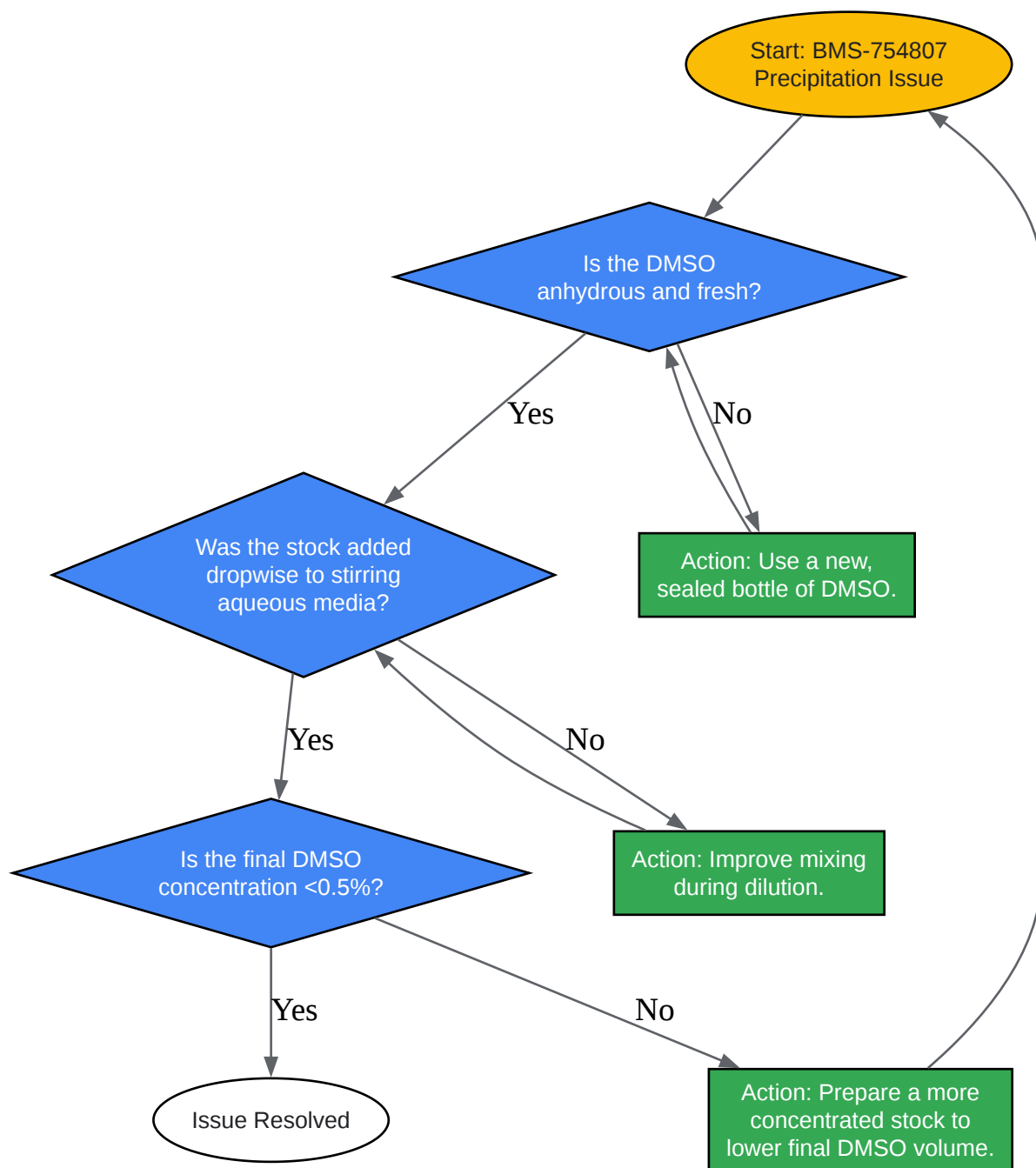
- **Thaw Stock Solution:** Thaw an aliquot of the 10 mM **BMS-754807** DMSO stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** Prepare an intermediate dilution of the stock solution in cell culture medium. For example, to achieve a final concentration of 10 µM, you could first dilute the 10 mM stock 1:100 in medium to get a 100 µM intermediate solution.
- **Final Dilution:** Add the required volume of the stock or intermediate solution to your cell culture plates containing the final volume of medium. For instance, add 10 µL of a 100 µM intermediate solution to 990 µL of medium in a well to achieve a final concentration of 1 µM. Ensure the final DMSO concentration is non-toxic to your cells (typically <0.5%).
- **Mixing:** Mix gently by pipetting up and down or by swirling the plate to ensure even distribution of the compound.

## Mandatory Visualizations



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Caption: Signaling pathway inhibited by **BMS-754807**.



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Caption: Troubleshooting workflow for **BMS-754807** precipitation.

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## References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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